Essential Safety and Logistics for Handling RG13022

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Compound of Interest

Compound Name:	*RG13022*
Cat. No.:	*B10779546*

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Product Identifier: **RG13022** Synonyms: Tyrphostin **RG13022** CAS Number: 136831-48-6[1][2] Molecular Formula: C16H14N2O2[1][2] Molecular Weight: 266.3[1][2]

Description: **RG13022** is a tyrosine kinase inhibitor that inhibits the autophosphorylation of the Epidermal Growth Factor (EGF) receptor.[3][4] It is intended for research use only and is not for diagnostic or therapeutic use.[2] While some suppliers may ship **RG13022** as a non-hazardous chemical, it is crucial to handle it with care due to its biological activity.[5]

This guide provides essential safety and logistical information for handling **RG13022** in a laboratory setting. Researchers, scientists, and drug development professionals should always consult the specific Safety Data Sheet (SDS) provided by the supplier before commencing any work.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **RG13022**.

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Equipment	Specification	Purpose
Eye Protection	ANSI Z87.1 certified safety glasses or goggles	Protects eyes from splashes or aerosols.
Hand Protection	Nitrile gloves	Prevents skin contact.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if creating aerosols or handling large quantities.	Prevents inhalation of airborne particles.

Operational Plan: Handling and Storage

1. Engineering Controls:

- Handle **RG13022** in a well-ventilated laboratory.
- For procedures that may generate dust or aerosols, use a chemical fume hood.

2. Safe Handling Practices:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust or aerosols.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where **RG13022** is handled.

3. Storage:

- Store in a tightly sealed container in a cool, dry place.[5]

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- Some suppliers recommend long-term storage at -20°C.[3][5]
- Keep away from incompatible materials.

Disposal Plan

Proper disposal of **RG13022** and contaminated materials is essential to prevent environmental contamination and ensure safety.

1. Waste Segregation:

- Segregate **RG13022** waste from other laboratory waste streams.
- Do not mix with incompatible chemicals.

2. Waste Collection:

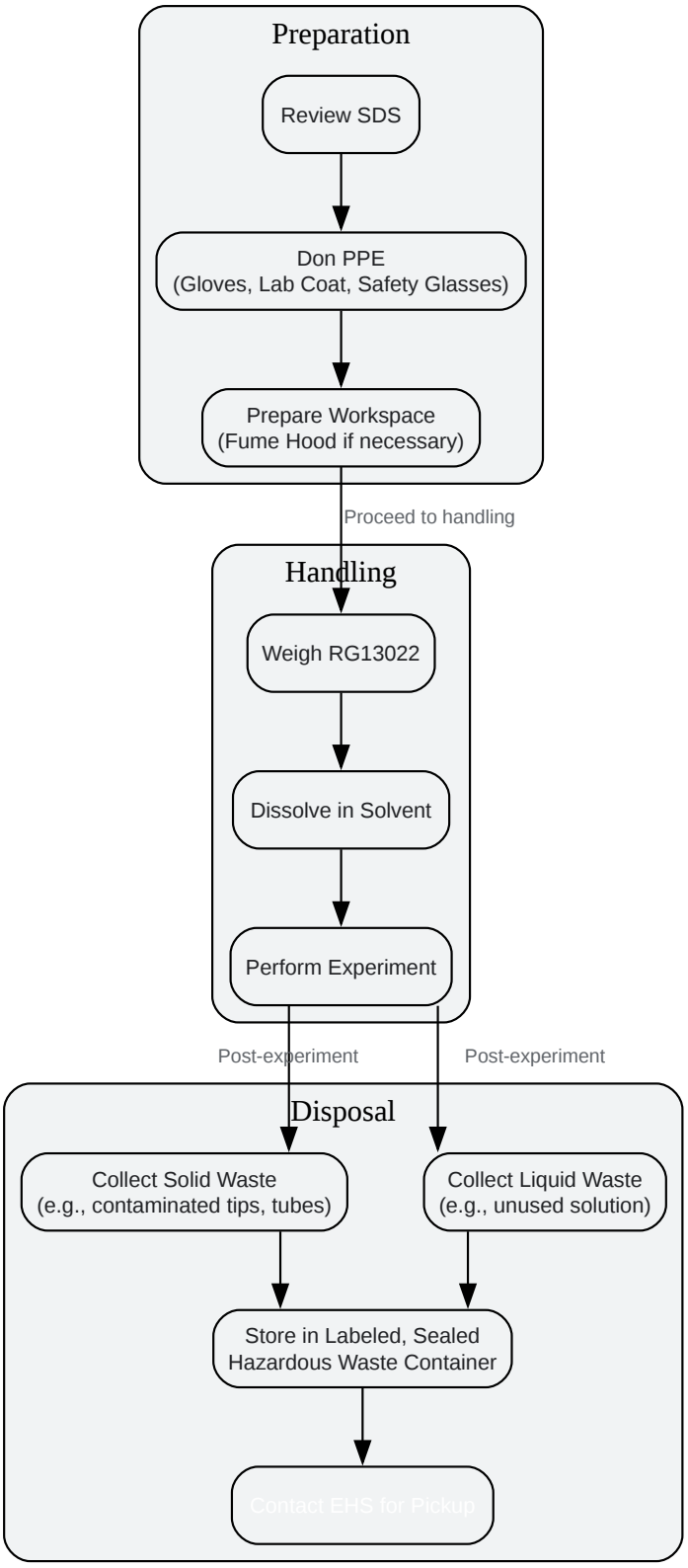
- Collect waste **RG13022** and contaminated materials (e.g., gloves, pipette tips) in a designated, labeled, and sealed container.
- The container must be compatible with the chemical.

3. Disposal Procedure:

- Dispose of chemical waste through your institution's Environmental Health and Safety (EHS) office.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Never dispose of **RG13022** down the drain or in the regular trash.[6]

Experimental Workflow: Handling and Disposal of RG13022

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Caption: Workflow for safe handling and disposal of **RG13022**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling RG13022]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10779546/docs#essential-safety-and-logistics-for-handling-rg13022]

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